

Application Notes: Ammonium Methacrylate Copolymers as Carriers for Water-Insoluble Drugs

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ammonium methacrylate

Cat. No.: B035830

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Audience: Researchers, scientists, and drug development professionals.

Introduction **Ammonium methacrylate** copolymers, commonly known under the trade name EUDRAGIT®, are versatile pharmaceutical excipients widely employed in oral dosage forms. These polymers are derived from ethyl acrylate, methyl methacrylate, and methacrylic acid esters containing quaternary ammonium groups. The presence of these cationic ammonium groups renders the polymers permeable to water and dissolved substances, a property that is independent of pH within the physiological range of the gastrointestinal tract. This characteristic makes them ideal carriers for creating sustained-release formulations for both water-soluble and water-insoluble drugs.

There are two primary grades used for controlling drug release:

- EUDRAGIT® RL (High Permeability): Contains a higher ratio of quaternary ammonium groups, leading to greater swelling and faster drug release.
- EUDRAGIT® RS (Low Permeability): Contains fewer quaternary ammonium groups, resulting in less swelling and slower, more controlled drug release.

By blending these two polymers in different ratios, formulators can precisely tailor the drug release profile to meet specific therapeutic needs. This application note provides an overview

of formulation strategies, quantitative data, and detailed protocols for using **ammonium methacrylate** copolymers to deliver water-insoluble drugs effectively.

Formulation Strategies and Performance Data

Ammonium methacrylate copolymers can be formulated into various drug delivery systems to enhance the dissolution and control the release of poorly water-soluble drugs. Key strategies include nanoprecipitation to form nanoparticles, spray drying for microspheres, and solvent evaporation for solid dispersions.

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Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com